

An In-depth Technical Guide to the Chemical Properties of Dibromomaleimide-C5-COOH

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **Dibromomaleimide-C5-COOH**, a bifunctional linker of significant interest in bioconjugation and drug development.

Core Chemical and Physical Properties

Dibromomaleimide-C5-COOH, systematically named 6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid, is a solid compound at room temperature.[1] Its key properties are summarized in the table below. While a specific melting point is not publicly available, it is expected to be a stable solid under standard conditions. The presence of the carboxylic acid group and the dibromomaleimide moiety confers a unique combination of reactivity and functionality.



Property	Value	Source
Molecular Formula	C10H11Br2NO4	INVALID-LINK
Molecular Weight	369.01 g/mol	[1]
IUPAC Name	6-(3,4-dibromo-2,5-dioxo-2,5-dihydro-1H-pyrrol-1-yl)hexanoic acid	[1]
CAS Number	1443214-97-8	[2]
Physical Form	Solid	[1]
Solubility	Soluble in DMSO (≥ 100 mg/mL)	
Purity	Typically >98%	
Storage	Inert atmosphere, 2-8°C	[1]

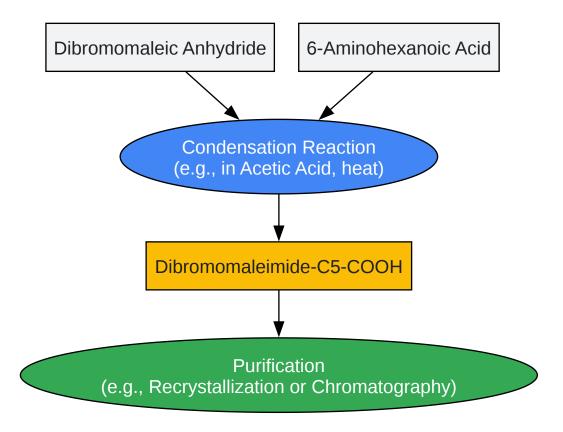
Synthesis and Purification

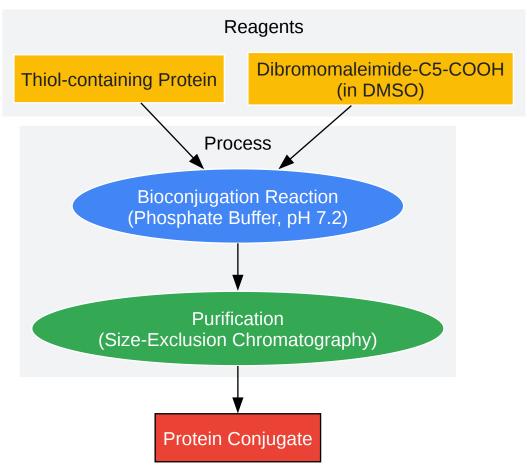
An explicit, peer-reviewed synthesis protocol for **Dibromomaleimide-C5-COOH** is not readily available in the public domain. However, based on established organic chemistry principles, a plausible synthetic route involves the condensation of dibromomaleic anhydride with 6-aminohexanoic acid. An alternative approach could be the initial synthesis of N-(5-carboxypentyl)maleimide from maleic anhydride and 6-aminohexanoic acid, followed by a bromination step.

Proposed Synthesis Workflow

The logical workflow for the synthesis of **Dibromomaleimide-C5-COOH** is depicted below. This process involves the reaction of the primary amine of 6-aminohexanoic acid with dibromomaleic anhydride, leading to the formation of the maleimide ring in a condensation reaction.









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References

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